

A Technical Guide to the Nonlinear Optical Properties of Lithium Formate Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium formate monohydrate*

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Abstract

Lithium Formate Monohydrate ($\text{HCOOLi} \cdot \text{H}_2\text{O}$ or LFM) is a semi-organic crystal that has garnered attention for its significant nonlinear optical (NLO) properties. Its favorable characteristics, including notable second harmonic generation (SHG) efficiency, a high laser damage threshold, and good optical transparency, make it a candidate for applications in frequency conversion, optical communication, and laser technology. This technical guide provides a comprehensive overview of the core NLO properties of LFM, detailed experimental protocols for its characterization, and a summary of its crystallographic and optical data.

Introduction to Lithium Formate Monohydrate (LFM)

Lithium Formate Monohydrate is a metal formate crystal that crystallizes in a non-centrosymmetric structure, a fundamental prerequisite for second-order NLO phenomena like SHG.^[1] As a semi-organic material, it combines the high optical nonlinearity often found in organic materials with the favorable thermal and mechanical stability of inorganic crystals. These attributes make LFM and similar metal formates subjects of ongoing research for their potential in harmonic generation and optical mixing devices.^[1]

Crystal Structure and Physicochemical Properties

The NLO activity of LFM is intrinsically linked to its crystal structure. It belongs to the orthorhombic crystal system, with the non-centrosymmetric space group $\text{Pbn}2_1$ or $\text{Pna}2_1$.^{[1][2]}

This lack of a center of symmetry in the crystal lattice is the primary reason for its ability to exhibit second-order NLO effects.

General Properties:

- Chemical Formula: $\text{HCO}_2\text{Li} \cdot \text{H}_2\text{O}$ [3]
- Molecular Weight: 69.97 g/mol [3][4]
- Crystal System: Orthorhombic [1][2]
- Space Group: $\text{Pbn}2_1$ (or $\text{Pna}2_1$) [1][2]

Quantitative Nonlinear Optical (NLO) Properties

The performance of an NLO material is defined by several key quantitative parameters. The properties of LFM have been characterized using various techniques, with the most critical data summarized below.

Property	Value	Measurement Conditions / Notes	Citation
Second Harmonic Generation (SHG) Efficiency	0.9 times that of KDP	Measured using the Kurtz-Perry powder technique with a Q-switched Nd:YAG laser (1064 nm).	[1]
Phase-Matchable NLO Coefficient	$d_{24} = d_{32} = 3.5 \times d_{11}$ of α -SiO ₂	Phase-matchable for a wide range of fundamental wavelengths.	[5][6]
Laser Damage Threshold (LDT)	1.5 GW/cm ²	Measured using a Q-switched Nd:YAG laser (1064 nm).	[1]
Optical Transparency Range	240 nm - 1200 nm	Lower UV cut-off wavelength is 240 nm. Good transmittance across the entire visible region.	[1][5][6]

Experimental Protocols

Accurate characterization of NLO materials requires precise experimental procedures. The following sections detail the methodologies used to grow and evaluate LFM crystals.

Single Crystal Growth: Slow Evaporation Solution Technique

LFM single crystals are typically grown from an aqueous solution using the slow evaporation method.[1][7] This technique is well-suited for materials with good solubility that do not decompose at room temperature.

Protocol:

- **Solution Preparation:** Prepare a saturated aqueous solution of lithium formate at a constant temperature.
- **Crystallization:** Place the solution in a beaker covered with a perforated sheet (e.g., filter paper) to allow for slow and controlled solvent evaporation. The setup should be maintained in a dust-free environment with minimal thermal fluctuations.
- **Seed Crystal Formation:** Tiny seed crystals will spontaneously nucleate at the bottom of the beaker as the solution becomes supersaturated due to evaporation.
- **Crystal Growth:** The largest and most well-formed seed crystal is selected and suspended in the solution to grow. The process continues until a crystal of sufficient size and optical quality is harvested.
- **Harvesting and Finishing:** The grown crystal is carefully removed from the solution, dried, and its faces can be cut and polished for optical measurements.

SHG Efficiency Measurement: Kurtz-Perry Powder Technique

The Kurtz-Perry powder method is a widely used technique for the preliminary screening of materials for NLO activity, specifically for evaluating SHG efficiency in powdered samples.^{[8][9]} It provides a rapid and semi-quantitative assessment of a material's potential.^[10]

Protocol:

- **Sample Preparation:** The grown LFM crystal is ground into a fine powder and sieved to ensure a uniform particle size.
- **Reference Material:** A standard NLO material with a known SHG efficiency, such as Potassium Dihydrogen Phosphate (KDP), is prepared in the same manner to serve as a reference.^[11]
- **Experimental Setup:**
 - A high-intensity pulsed laser, typically a Q-switched Nd:YAG laser operating at a fundamental wavelength of 1064 nm, is used as the light source.^[1]

- The powdered sample is packed into a micro-capillary tube or cell.
- The laser beam is focused onto the sample.
- The light emerging from the sample is collected.
- Signal Detection:
 - A filter is used to block the fundamental wavelength (1064 nm).
 - A monochromator selects the second harmonic signal at the expected wavelength (532 nm).
 - A photomultiplier tube (PMT) detects the intensity of the 532 nm light, and the output is displayed on an oscilloscope.
- Data Analysis: The intensity of the SHG signal from the LFM sample is measured and compared directly to the intensity of the signal generated by the KDP reference under identical conditions. The ratio of these intensities gives the relative SHG efficiency.[\[1\]](#)

Laser Damage Threshold (LDT) Measurement

The LDT determines the maximum laser intensity a material can withstand without suffering permanent damage.

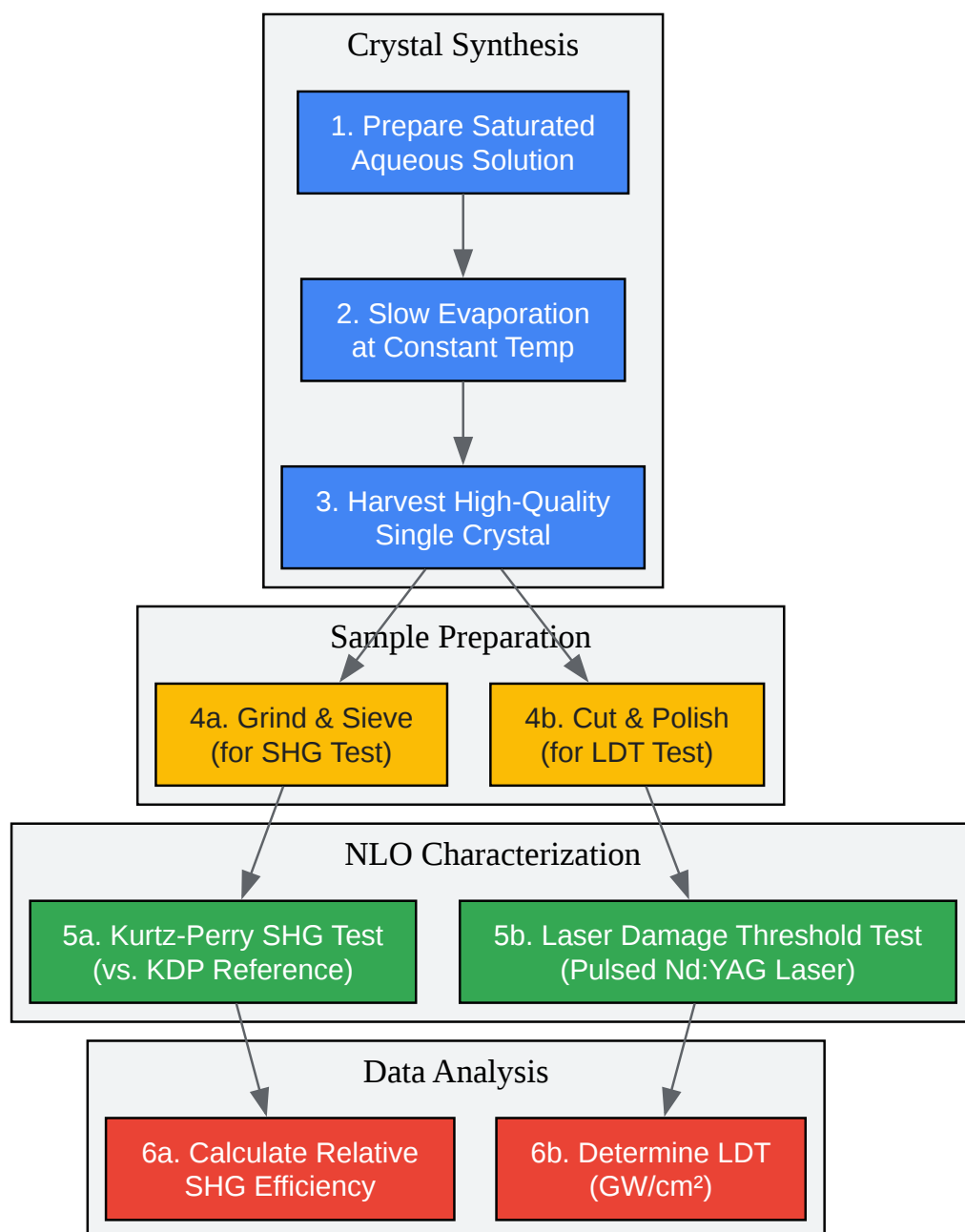
Protocol:

- Sample Preparation: A high-quality, polished single crystal of LFM is used.
- Experimental Setup:
 - A focused, high-power pulsed laser (e.g., Q-switched Nd:YAG at 1064 nm) is directed at the crystal surface.[\[1\]](#)
 - The setup typically involves a "1-on-1" or "S-on-1" testing regime, where each site on the crystal is irradiated by a specific number of pulses.

- **Damage Detection:** The crystal is observed in-situ with a microscope or by monitoring for scattering of a co-aligned probe laser. The onset of damage is identified by visible morphological changes, such as the formation of craters or discoloration.[\[12\]](#)
- **Threshold Calculation:** The laser fluence (energy per unit area) is gradually increased for different sites on the crystal. The LDT is defined as the highest fluence at which no damage is observed. The value is typically reported in GW/cm².[\[1\]](#)

Visualized Workflows and Relationships

To clarify the processes and principles involved in LFM characterization, the following diagrams are provided.



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- To cite this document: BenchChem. [A Technical Guide to the Nonlinear Optical Properties of Lithium Formate Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592690#nonlinear-optical-nlo-properties-of-lithium-formate-monohydrate]

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